

1-(4-Bromophenyl)-2,2,2-trifluoroethanol melting point and boiling point

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2,2,2-trifluoroethanol

Cat. No.: B1279198

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An In-depth Technical Guide to the Physicochemical Properties of **1-(4-Bromophenyl)-2,2,2-trifluoroethanol**

This guide provides a detailed overview of the melting and boiling points of the chemical compound **1-(4-Bromophenyl)-2,2,2-trifluoroethanol**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental in the characterization and quality control of chemical entities. Below is a summary of the available data for **1-(4-Bromophenyl)-2,2,2-trifluoroethanol**.

Property	Value	Notes
Melting Point	54-56 °C	Experimental value.
Boiling Point	282.8 ± 40.0 °C	Predicted value.

Experimental Protocols for Property Determination

Accurate and reproducible experimental methods are critical for verifying the physical properties of a compound. The following sections detail standard laboratory protocols for

determining the melting and boiling points.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

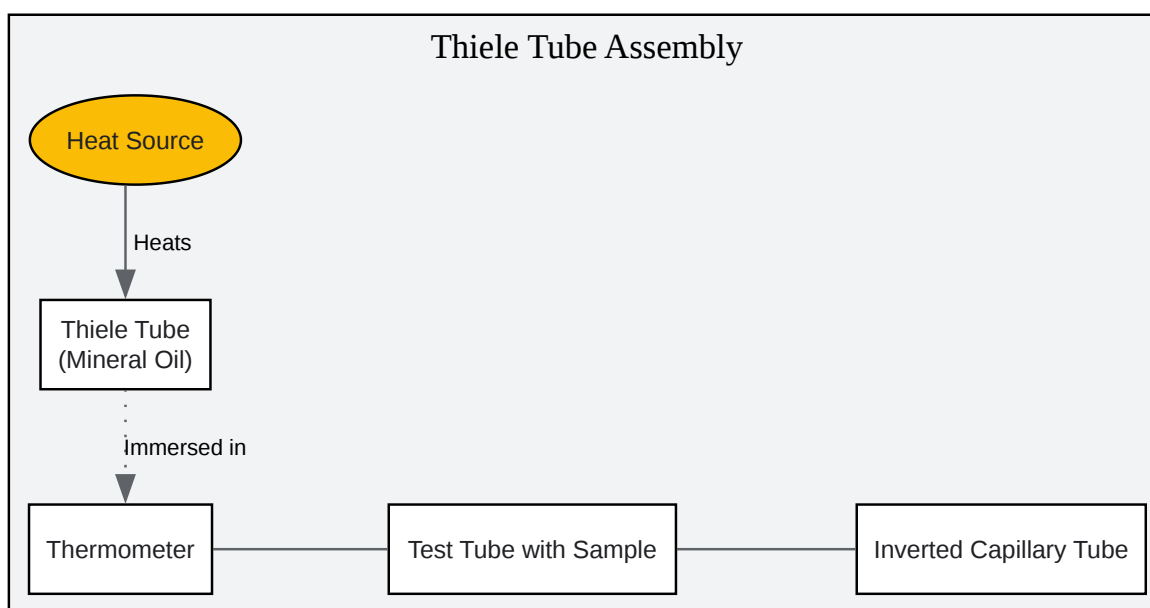
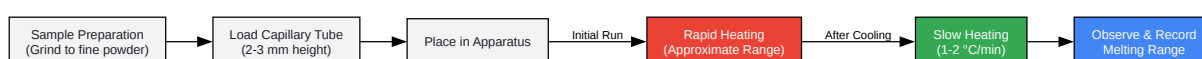
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Ensure the sample of **1-(4-Bromophenyl)-2,2,2-trifluoroethanol** is pure and completely dry. Grind the crystalline solid into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - For a preliminary, rapid determination, heat the sample at a fast rate to get an approximate melting range.

- For an accurate measurement, allow the apparatus to cool and then heat at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

Logical Workflow for Melting Point Determination



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